

Methyltrimethoxysilane: A Technical Guide to Laboratory Health and Safety

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Compound of Interest

Compound Name: Methyltrimethoxysilane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for the laboratory use of **Methyltrimethoxysilane** (MTMS). It is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely. The information herein is compiled from various safety data sheets and chemical databases.

Chemical Identification and Properties

Methyltrimethoxysilane, with the CAS number 1185-55-3, is an organosilicon compound with the formula $\text{CH}_3\text{Si}(\text{OCH}_3)_3$.^[1] It is a colorless liquid with a characteristic odor.^{[2][3]} MTMS is primarily used as a crosslinker in the preparation of polysiloxane polymers, a coupling agent in thermoplastics and thermosetting resins, a component in water repellents, and in silicone hard-coats for plastics.^{[4][5][6]}

Physical and Chemical Properties

Property	Value
Molecular Weight	136.22 g/mol [1][3]
Boiling Point	102-104 °C[1]
Flash Point	11 - 13 °C[7][8]
Density	0.955 g/cm ³ [1]
Vapor Density	4.70 (Air = 1.0)[7][9]
Solubility in Water	Reacts/Hydrolyzes[1][7]

Reactivity and Stability

Methyltrimethoxysilane is a stable compound under normal temperatures and pressures.[7] However, it is sensitive to moisture and will react with water, including atmospheric moisture, to liberate methanol.[2][3][7] This reaction can be slow.[2] The heat from this reaction may be sufficient to ignite the methanol vapor.[7] It is incompatible with strong oxidizing agents, strong acids, and water.[2][7] Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, and silicon dioxide.[7][10]

Hazard Identification and Toxicology

Methyltrimethoxysilane is a highly flammable liquid and vapor.[7][8][11] It can cause serious eye irritation, as well as skin and respiratory tract irritation.[7][10][11] Contact with moisture liberates methanol, which can have chronic effects on the central nervous system, potentially leading to headaches or impaired vision.[2] Ingestion is associated with methanol toxicity, causing symptoms like nausea, vomiting, headache, and visual disturbances, including blindness.[2]

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	12500 mg/kg[2]
LD50	Rat	Oral	12300 uL/kg[7]
LD50	Rabbit	Oral	11808 mg/kg[12]
LD50	Rabbit	Dermal	> 9600 mg/kg[12]
Draize test	Rabbit	Eye	100 uL/24H (Mild)[7]

Studies have shown a low order of acute toxicity for MTMS.[4][5] It is considered slightly irritating to the eyes and skin.[4][5] While some data suggests it may be a skin sensitizer, a weight of evidence assessment supports that it is not.[4][5] In vitro and in vivo assays have indicated a low potential for genotoxicity.[4][5]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **Methyltrimethoxysilane**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[7]
- Avoid contact with eyes, skin, and clothing.[7]
- Do not breathe vapor or mist.[2][7]
- Ground and bond containers when transferring material to prevent static discharge.[7][11]
- Use only non-sparking tools and explosion-proof equipment.[7][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][11] No smoking.[8][11]
- Wear appropriate personal protective equipment (see Section 4).

- Wash hands thoroughly after handling.[\[7\]](#)
- Empty containers retain product residue and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[\[7\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[7\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[11\]](#)
- Store in a flammables-designated area.[\[7\]](#)
- Protect from moisture.[\[7\]](#)

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to protect laboratory personnel from exposure.

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[7\]](#)
- Use adequate ventilation, such as a chemical fume hood, to maintain low airborne concentrations of vapors.[\[7\]](#)

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical splash goggles.[\[7\]](#) Contact lenses should not be worn.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves (neoprene or nitrile rubber are recommended) and clothing to prevent skin exposure.[\[2\]](#)[\[7\]](#)

- Respiratory Protection: If engineering controls are not sufficient to maintain concentrations below exposure limits, a NIOSH-certified organic vapor respirator should be worn.^{[2][7]} A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.^[7]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.^[7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[7] Wash the affected area with soap and water.^[2] Get medical aid if irritation develops or persists.^[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[7] Remove contact lenses if present and easy to do.^[2] Continue rinsing and seek immediate medical attention.^{[2][7]}
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[7] Never give anything by mouth to an unconscious person.^{[2][7]} Do not induce vomiting.^[8] Seek immediate medical attention.^{[7][8]}

Note to Physician: This product reacts with water in the stomach to form methanol. Treatment should be based on symptoms of methanol poisoning.^[2]

Fire Fighting Measures

Methyltrimethoxysilane is a highly flammable liquid and vapor.^[2] Vapors are heavier than air and may travel to a source of ignition and flash back.^[13]

- Suitable Extinguishing Media: Use water spray, water fog, foam, dry chemical, or carbon dioxide.^[2]

- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[14]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[7] Containers may explode when heated.[13]
- Firefighting Procedures: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[7] Use water spray to cool exposed containers.[2]

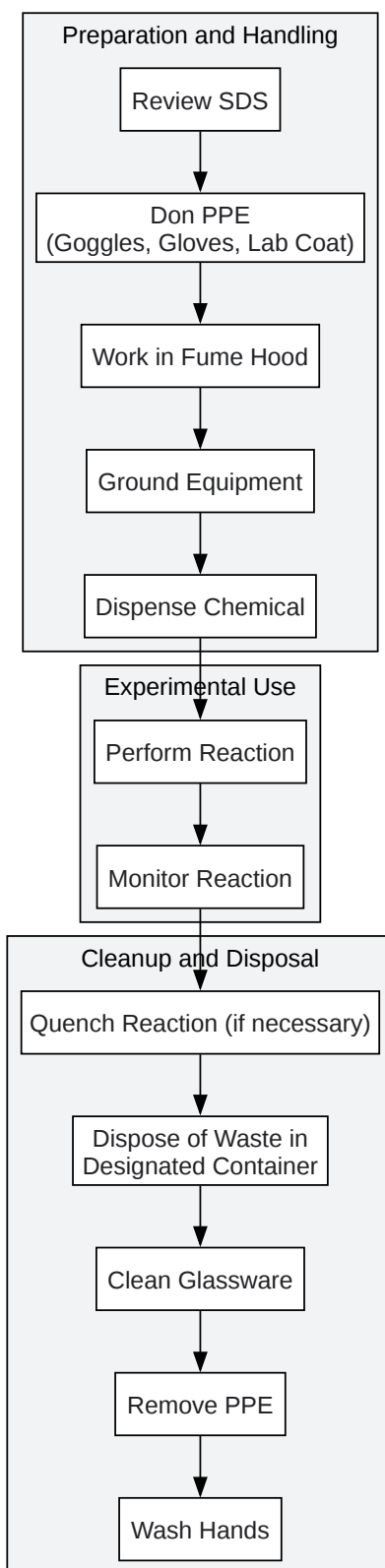
Accidental Release Measures

In the case of a spill or leak, follow these procedures:

- Personal Precautions: Evacuate unnecessary personnel from the area.[2] Eliminate all ignition sources.[7] Use a spark-proof tool.[7] Provide ventilation.[7] Wear appropriate personal protective equipment as described in Section 4.[7]
- Environmental Precautions: Prevent entry into sewers and public waters.[2]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[7]

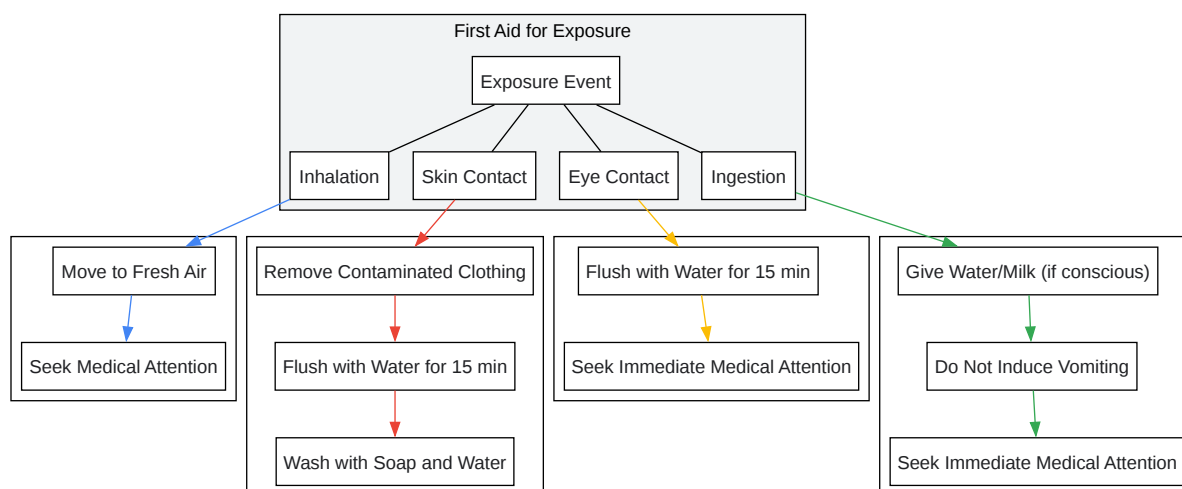
Experimental Protocols and Visualizations

To ensure safe laboratory practices, a clear workflow is essential. The following diagrams illustrate key procedures and logical relationships for handling **Methyltrimethoxysilane**.



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Caption: Standard workflow for the safe laboratory use of **Methyltrimethoxysilane**.



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Caption: Logical flow of first aid measures based on the route of exposure.

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